

Proper Disposal of 2-(Cyanomethylthio)acetic Acid: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2-(Cyanomethylthio)acetic acid

Cat. No.: B139614

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Ensuring the safe and compliant disposal of **2-(Cyanomethylthio)acetic acid** is paramount for laboratory safety and environmental protection. This guide provides a clear, procedural framework for researchers, scientists, and drug development professionals to manage the disposal of this compound, minimizing risks and adhering to regulatory standards.

Safety and Hazard Profile

Before handling **2-(Cyanomethylthio)acetic acid** for disposal, it is crucial to be fully aware of its hazard profile. This information, derived from the Safety Data Sheet (SDS), dictates the necessary precautions and the appropriate disposal pathway.^[1]

Hazard Category	Classification	Pictogram	Hazard Statement
Acute Toxicity (Oral)	Category 4	GHS07	H302: Harmful if swallowed. ^[1]
Eye Irritation	Category 2A	GHS07	H319: Causes serious eye irritation. ^[1]
NFPA Rating	Health: 2, Fire: 0, Reactivity: 0		
HMIS Rating	Health: 2, Fire: 0, Reactivity: 0		

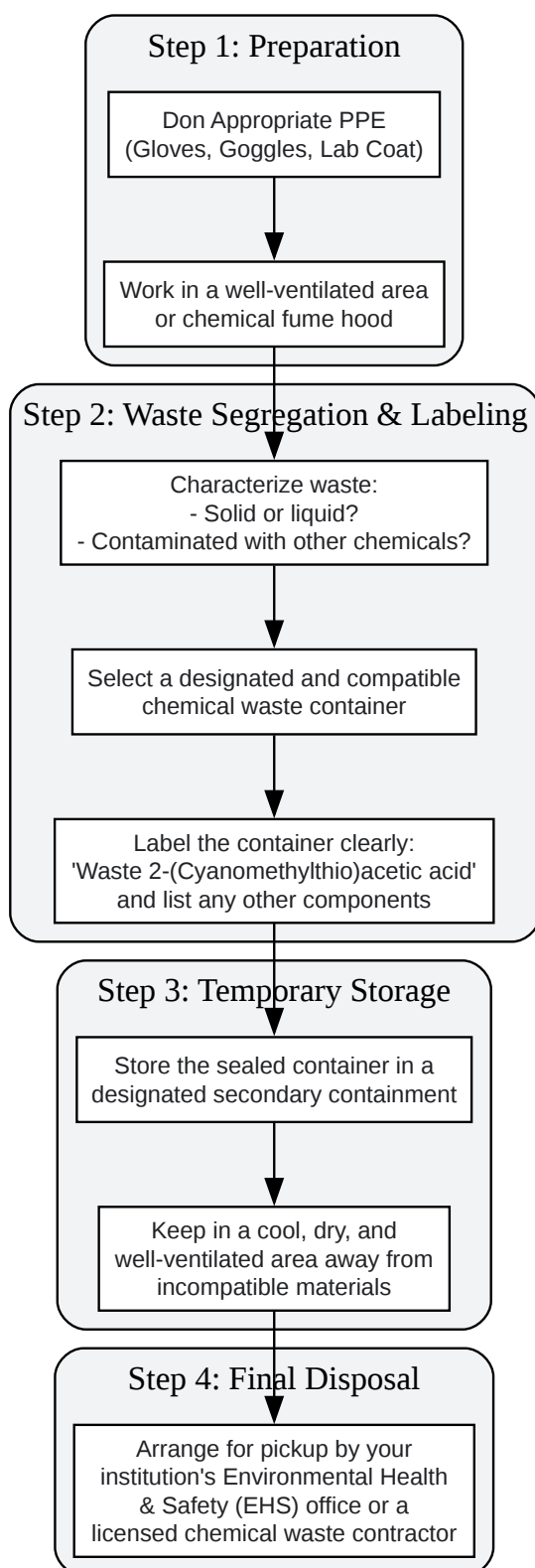
Personal Protective Equipment (PPE)

When preparing **2-(Cyanomethylthio)acetic acid** for disposal, wearing the appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

- Eye Protection: Wear safety glasses with side-shields or chemical safety goggles.^[1]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.^[1]

Disposal Workflow

The proper disposal of **2-(Cyanomethylthio)acetic acid** follows a structured workflow that ensures safety and regulatory compliance at each step. The primary directive is to dispose of the contents and container in accordance with all applicable local, regional, national, and international regulations.^[1] This typically involves treating it as chemical waste to be handled by a licensed waste disposal service.



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References

- 1. lgcstandards.com [lgcstandards.com]
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